

Physical and chemical properties of Benzyl 2-bromoethyl ether

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Compound of Interest

Compound Name: Benzyl 2-bromoethyl ether

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An In-depth Technical Guide to Benzyl 2-bromoethyl ether

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Benzyl 2-bromoethyl ether**, a key intermediate in organic synthesis. The information is curated for researchers, scientists, and professionals in the field of drug development, offering detailed data, experimental protocols, and visual representations of its synthetic and mechanistic relevance.

Core Properties and Data

Benzyl 2-bromoethyl ether is a colorless to pale yellow liquid with a characteristic aromatic odor.^[1] It is an organic compound featuring a benzyl group attached to an ethyl ether moiety, which is further substituted with a bromine atom.^[1] This structure makes it a valuable reagent in various chemical transformations.

Physical and Chemical Properties

The key physical and chemical properties of **Benzyl 2-bromoethyl ether** are summarized in the table below for easy reference and comparison.

| Property | Value | References |
|---------------------------------------|---|--------------------|
| Molecular Formula | C ₉ H ₁₁ BrO | [1][2][3][4][5][6] |
| Molecular Weight | 215.09 g/mol | [2][3][4][5][6][7] |
| CAS Number | 1462-37-9 | [1][3][4][5][6][7] |
| Appearance | Clear colorless to pale yellow liquid | [1][5][8] |
| Boiling Point | 254 °C (lit.) | [2][3][5][7][8] |
| Density | 1.36 g/mL at 25 °C (lit.) | [2][3][5][7][8] |
| Refractive Index (n _{20/D}) | 1.541 (lit.) | [3][5][8] |
| Flash Point | >113 °C (>235.4 °F) - closed cup | [2][3][7] |
| Solubility | Slightly soluble in water; Soluble in organic solvents like ethanol, ether, Chloroform, and Ethyl Acetate. | [1][5] |
| Vapor Pressure | 0.0±0.5 mmHg at 25°C | [2] |

Spectroscopic Data

While ¹H NMR, ¹³C NMR, IR, and Mass Spectrometry data for **Benzyl 2-bromoethyl ether** are referenced in various chemical databases, detailed spectral data with peak assignments are not readily available in the public domain.[9][10][11][12][13][14][15] Researchers are advised to acquire this data through direct analytical measurement of their synthesized or procured samples. A certificate of analysis from a commercial supplier would typically include this information.[1]

Reactivity and Applications

Benzyl 2-bromoethyl ether is primarily utilized as an alkylating agent in organic synthesis. The presence of the bromine atom makes the ethyl group susceptible to nucleophilic substitution reactions.[1]

Its key applications include:

- **Synthesis of Muscarinic Antagonists:** It serves as a crucial reactant in the preparation of these compounds, which are used in the treatment of various conditions, including overactive bladder and chronic obstructive pulmonary disease (COPD).[\[8\]](#)
- **Antifungal Agent Synthesis:** This ether is a building block for creating macrocyclic antifungal antibiotics.[\[8\]](#)[\[16\]](#)
- **Liquid Crystal Preparation:** It is used in the synthesis of copper phthalocyanine discotic liquid crystals.[\[1\]](#)[\[4\]](#)[\[8\]](#)
- **Pharmaceutical Intermediate:** More broadly, it is an important intermediate in the pharmaceutical industry for introducing the benzyloxyethyl group into target molecules.[\[6\]](#)

Experimental Protocols

The synthesis of **Benzyl 2-bromoethyl ether** is typically achieved through the bromination of 2-benzyloxyethanol. Below is a detailed methodology based on a common synthetic route.

Synthesis of Benzyl 2-bromoethyl ether from 2-Benzyloxyethanol

Materials:

- 2-Benzyloxyethanol
- Triphenylphosphine
- N-Bromosuccinimide (NBS)
- Dichloromethane (DCM)
- Petroleum Ether
- Ethyl Acetate

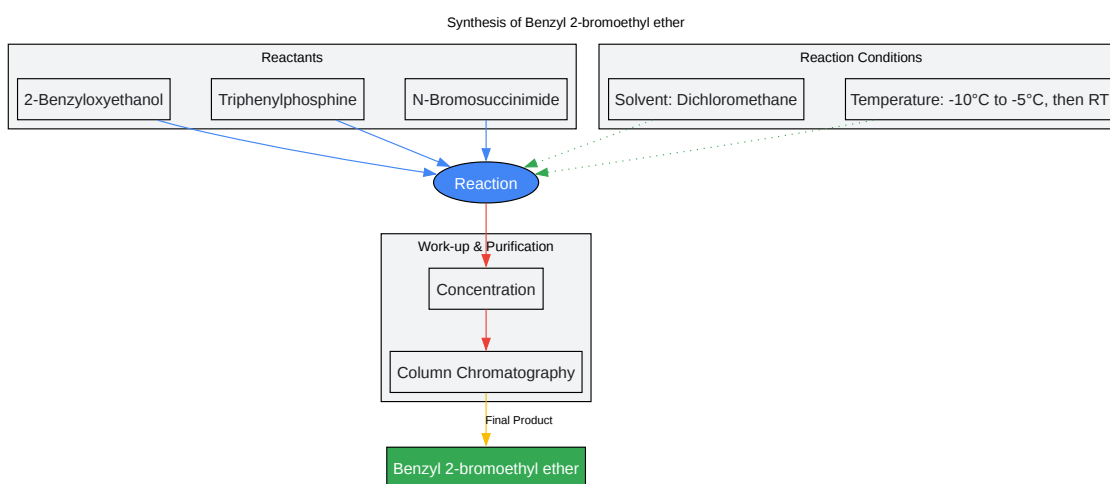
Procedure:[\[5\]](#)

- Dissolve 2-benzyloxyethanol and triphenylphosphine in dichloromethane in a reaction vessel.
- Cool the stirred solution to a temperature between -10°C and -5°C using an appropriate cooling bath.
- Slowly add N-bromosuccinimide to the reaction mixture in batches, ensuring the temperature remains within the specified range.
- After the complete addition of NBS, continue stirring the reaction mixture at room temperature for 1 hour.
- Monitor the reaction progress by thin-layer chromatography (TLC) until the complete consumption of the starting material is observed.
- Once the reaction is complete, concentrate the mixture under reduced pressure to remove the solvent.
- Purify the crude product by column chromatography on silica gel, using a 5% solution of ethyl acetate in petroleum ether as the eluent.
- The final product, **Benzyl 2-bromoethyl ether**, is obtained as a light yellow liquid.[5]

Visualizations

The following diagrams, generated using Graphviz, illustrate a key synthetic workflow and a relevant biological pathway.

Synthetic Workflow

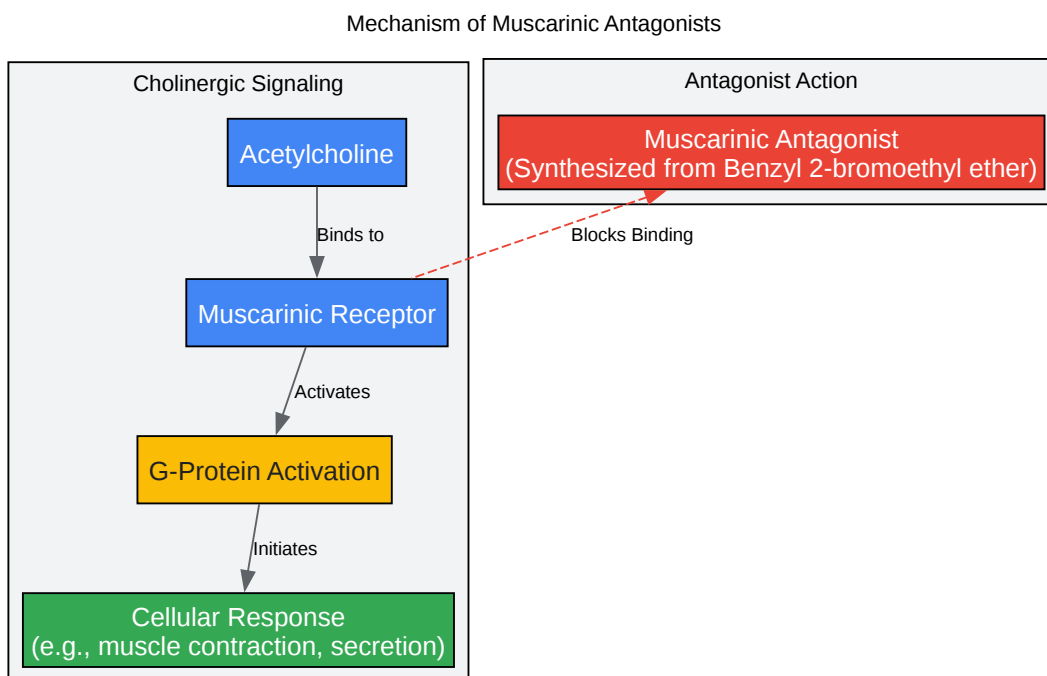


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Caption: Synthetic workflow for **Benzyl 2-bromoethyl ether**.

Mechanism of Action of Muscarinic Antagonists

Benzyl 2-bromoethyl ether is a precursor for muscarinic antagonists. The diagram below illustrates the general mechanism by which these antagonists function.



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Caption: Mechanism of action of muscarinic antagonists.

Safety and Handling

Benzyl 2-bromoethyl ether is harmful if swallowed and causes skin and eye irritation.[9] Appropriate personal protective equipment (PPE), including gloves, eye protection, and protective clothing, should be worn when handling this compound.[3][7][9] Work should be conducted in a well-ventilated area. Store in a cool, dry place away from incompatible materials such as strong oxidizing agents.[12]

Conclusion

Benzyl 2-bromoethyl ether is a versatile and important building block in the synthesis of various organic molecules, particularly in the pharmaceutical industry. Its well-defined physical and chemical properties, combined with its reactivity, make it a valuable tool for medicinal chemists and researchers. This guide provides the core information necessary for its safe and effective use in a laboratory setting.

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